

Application Notes and Protocols for Benzo[c]picene Analytical Standards

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Compound of Interest

Compound Name: Benzo[c]picene

Cat. No.: B15344365

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Benzo[c]picene** analytical standards and reference materials. **Benzo[c]picene** is a polycyclic aromatic hydrocarbon (PAH) of interest in environmental monitoring and toxicology studies. Accurate analytical quantification is crucial for assessing its potential impact.

Benzo[c]picene: Physical and Chemical Properties

Benzo[c]picene is a high molecular weight PAH with the following key characteristics:

Property	Value	Reference
CAS Number	217-37-8	[1]
Molecular Formula	C ₂₆ H ₁₆	[1]
Molecular Weight	328.41 g/mol	[1]
Appearance	Crystalline solid	
Solubility	Soluble in organic solvents like toluene and dichloromethane. Sparingly soluble in methanol.	

Analytical Standards and Reference Materials

Certified reference materials (CRMs) are essential for accurate quantification and method validation. While direct listings from major suppliers like Sigma-Aldrich and LGC Standards are not readily available, research indicates that Chiron AS is a primary source for **Benzo[c]picene** analytical standards.^[2]

Table of Potential **Benzo[c]picene** Analytical Standards:

Supplier	Product Name/Description	Purity	Format
Chiron AS	Benzo[c]picene	High Purity (Typically >98%)	Neat solid or in solution

It is recommended to directly contact Chiron AS for the most current product information, including lot-specific purity, available formats (e.g., neat solid, solution in a specific solvent), and pricing.

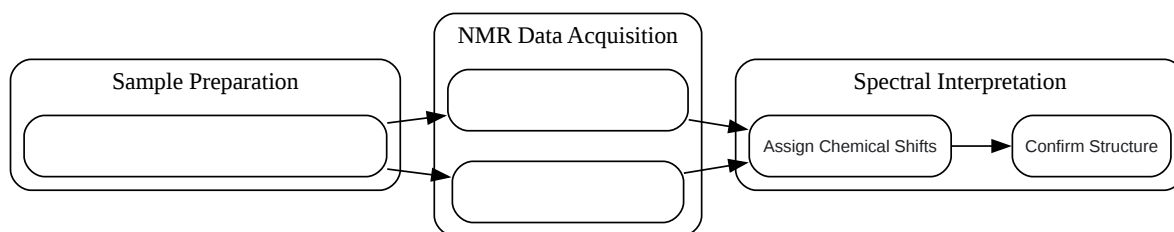
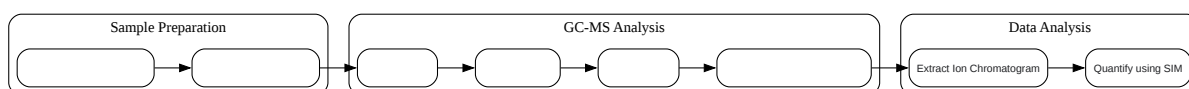
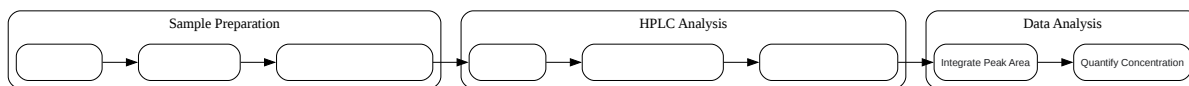
Experimental Protocols

Accurate analysis of **Benzo[c]picene** requires robust and validated analytical methods. Below are detailed protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), which are commonly used techniques for PAH analysis.

High-Performance Liquid Chromatography (HPLC) Protocol for PAH Isomer Separation

This protocol is adapted from methodologies used for the separation of complex PAH mixtures containing isomers of similar molecular weight to **Benzo[c]picene**.

Workflow for HPLC Analysis of **Benzo[c]picene**:



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References

- 1. Identification and Quantification of Six-Ring C₂₆H₁₆ Cata-Condensed Polycyclic Aromatic Hydrocarbons in a Complex Mixture of Polycyclic Aromatic Hydrocarbons from Coal Tar - PMC [pmc.ncbi.nlm.nih.gov]
- 2. AmXpress [amxpress.com]

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